

1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane chemical properties.

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Compound of Interest

Compound Name: 1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane

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An In-depth Technical Guide to **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**: Properties, Reactions, and Applications

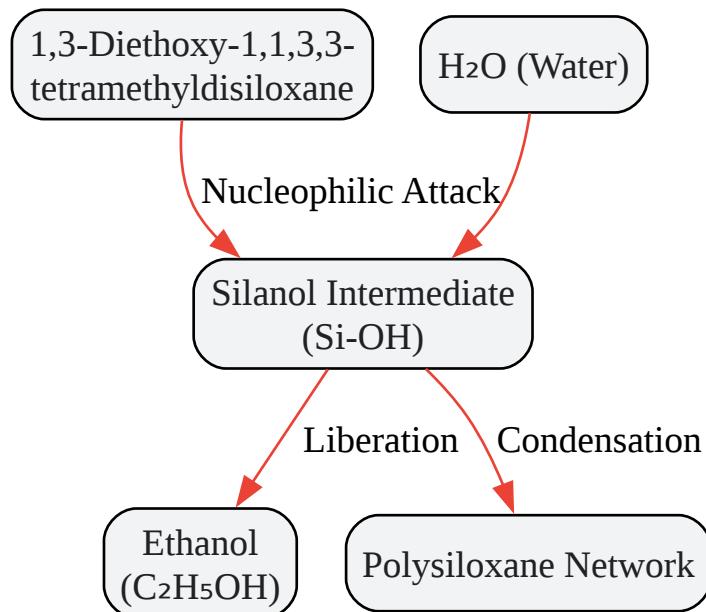
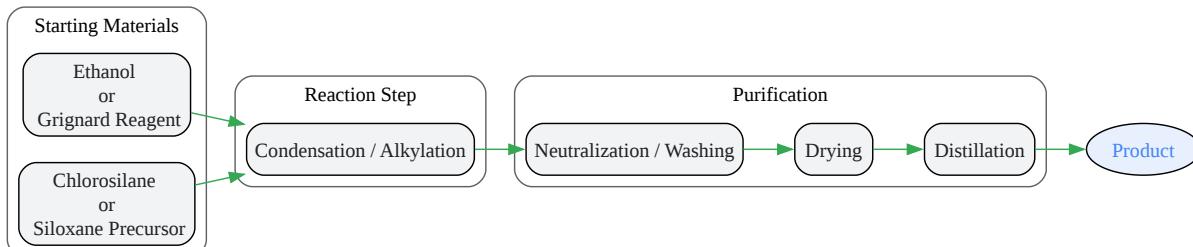
Introduction

1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane is an organosilicon compound belonging to the siloxane family, characterized by a central Si-O-Si linkage. Its molecular structure consists of a tetramethyldisiloxane backbone with two terminal ethoxy groups.^[1] This unique combination of a flexible inorganic siloxane core and reactive organic alkoxy groups imparts a versatile set of chemical properties, making it a valuable intermediate and precursor in materials science and synthetic chemistry.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, with a focus on insights relevant to researchers and development professionals.

Part 1: Molecular Structure and Physicochemical Properties

The fundamental structure of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**, with the chemical formula $C_8H_{22}O_3Si_2$, dictates its physical and chemical behavior.^[2] The Si-O-Si bond angle is notably wide (around 142.5°), which, combined with low rotational barriers around the Si-O bonds, contributes to the high flexibility of the siloxane chain.^[3] The terminal ethoxy groups are key reactive sites, particularly susceptible to hydrolysis.^[1]

Structural Representation



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